

Essential Safety and Logistical Information for Handling Butein

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Compound of Interest

Compound Name: Butein

Cat. No.: B1668091

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is of paramount importance. This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for **Butein**, a polyphenol with potential applications in various research fields. Adherence to these guidelines is critical for mitigating risks and ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Butein is classified as a hazardous substance with the following risk profile:

- Acute oral toxicity (Category 4)[1]
- Skin corrosion/irritation (Category 2)[1]
- Serious eye damage/eye irritation (Category 2A)[1]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1]

To mitigate these risks, the following personal protective equipment is mandatory when handling **Butein**:

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling (weighing, preparing solutions)	Safety goggles with side-shields. [1]	Chemical-resistant gloves (e.g., nitrile).	Laboratory coat.	Use in a well-ventilated area or a chemical fume hood.
Bulk Handling or Potential for Dust/Aerosol Generation	Tightly fitting safety goggles or a face shield.	Chemical-resistant gloves.	Impervious clothing or a chemically resistant apron over a laboratory coat.	A NIOSH-approved full-face respirator is recommended if exposure limits are exceeded or irritation is experienced.
Spill Cleanup	Chemical goggles and a face shield.	Heavy-duty chemical-resistant gloves.	Impervious gown or apron over a laboratory coat.	A NIOSH-approved air-purifying respirator with particulate filters.

Operational Plan for Safe Handling

A systematic approach to handling **Butein**, from acquisition to disposal, is crucial for laboratory safety.

Pre-Handling and Preparation

- **Risk Assessment:** Before commencing any work, conduct a thorough risk assessment specific to the planned experiment.
- **SDS Review:** All personnel must review the Safety Data Sheet (SDS) for **Butein**.
- **Work Area Preparation:** Designate a specific area for handling **Butein**. Ensure the work area is clean and uncluttered. All handling of **Butein** powder should be performed in a certified chemical fume hood to minimize inhalation exposure.

- PPE Inspection: Before each use, inspect all PPE for signs of damage or degradation.

Handling Procedures

- Weighing: Weigh solid **Butein** within a chemical fume hood or a balance enclosure to control dust.
- Solution Preparation: When preparing solutions, add **Butein** to the solvent slowly to avoid splashing. **Butein** is soluble in organic solvents like ethanol, DMSO, and dimethyl formamide (DMF). For aqueous solutions, it is sparingly soluble and should first be dissolved in DMF then diluted with the aqueous buffer.
- General Handling: Avoid contact with skin and eyes and prevent the formation of dust and aerosols. Do not eat, drink, or smoke in the handling area.

Post-Handling Procedures

- Decontamination: Thoroughly decontaminate all surfaces and equipment that have come into contact with **Butein**.
- PPE Removal: Remove and dispose of contaminated PPE in the designated hazardous waste stream.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling **Butein**.

Quantitative Data Summary

Parameter	Value	Source
CAS Number	487-52-5	
Molecular Formula	C15H12O5	
Molecular Weight	272.25 g/mol	
Physical Form	Solid	
Melting Point	216°C	
Recommended Storage Temperature	Powder: -20°C	
Occupational Exposure Limits (OELs)	No data available. One source indicates the product contains no substances with occupational exposure limit values.	

Emergency Procedures

Spill Response

- **Evacuate:** Evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure adequate ventilation.
- **Contain:** Prevent further leakage or spillage if it is safe to do so.
- **Absorb:** For liquid spills, absorb with an inert, non-combustible material. For solid spills, carefully sweep or vacuum up the material, avoiding dust generation.
- **Collect:** Place all contaminated materials into a sealed, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area thoroughly.

First-Aid Measures

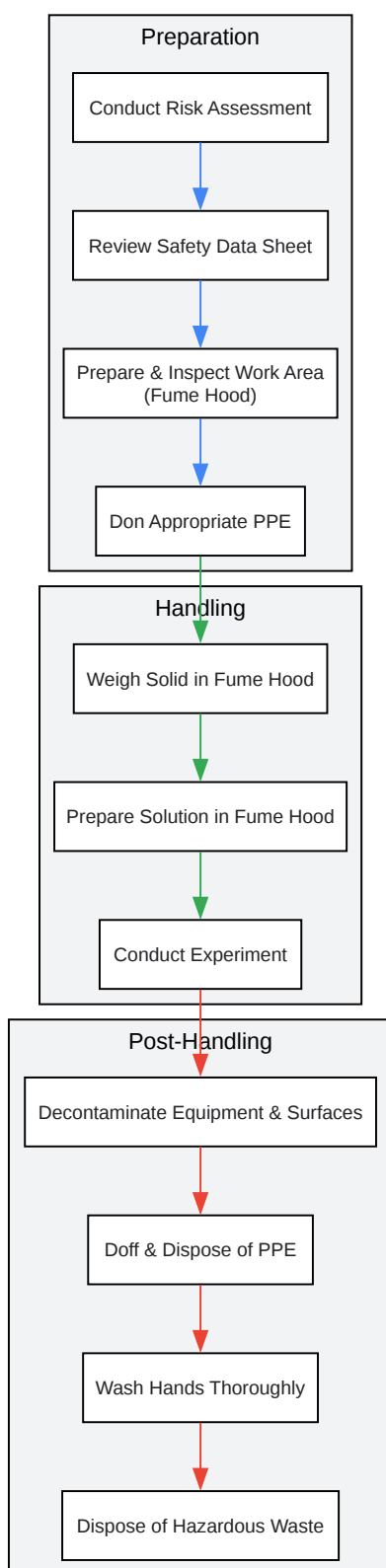
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. Seek medical attention if irritation persists.
- **Inhalation:** Remove the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

All waste contaminated with **Butein**, including disposable PPE, absorbent materials from spills, and empty containers, must be treated as hazardous chemical waste.

- **Segregation:** Collect all **Butein**-contaminated waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Labeling:** The waste container must be prominently labeled with "Hazardous Waste" and the full chemical name, "**Butein**".
- **Disposal:** Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of down the drain or in regular trash.

Workflow for Safe Handling of Butein



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Caption: Workflow for the safe handling of **Butein** from preparation to disposal.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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